

Technical Support Center: Synthesis of 2-Cyano-2-phenylpropanamide

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Compound of Interest

Compound Name: 2-Cyano-2-phenylpropanamide

Cat. No.: B15434635

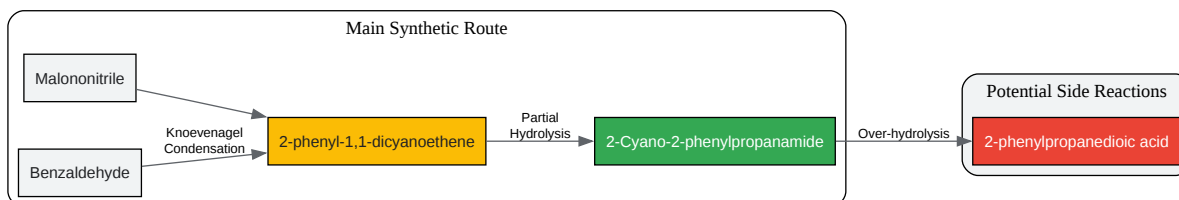
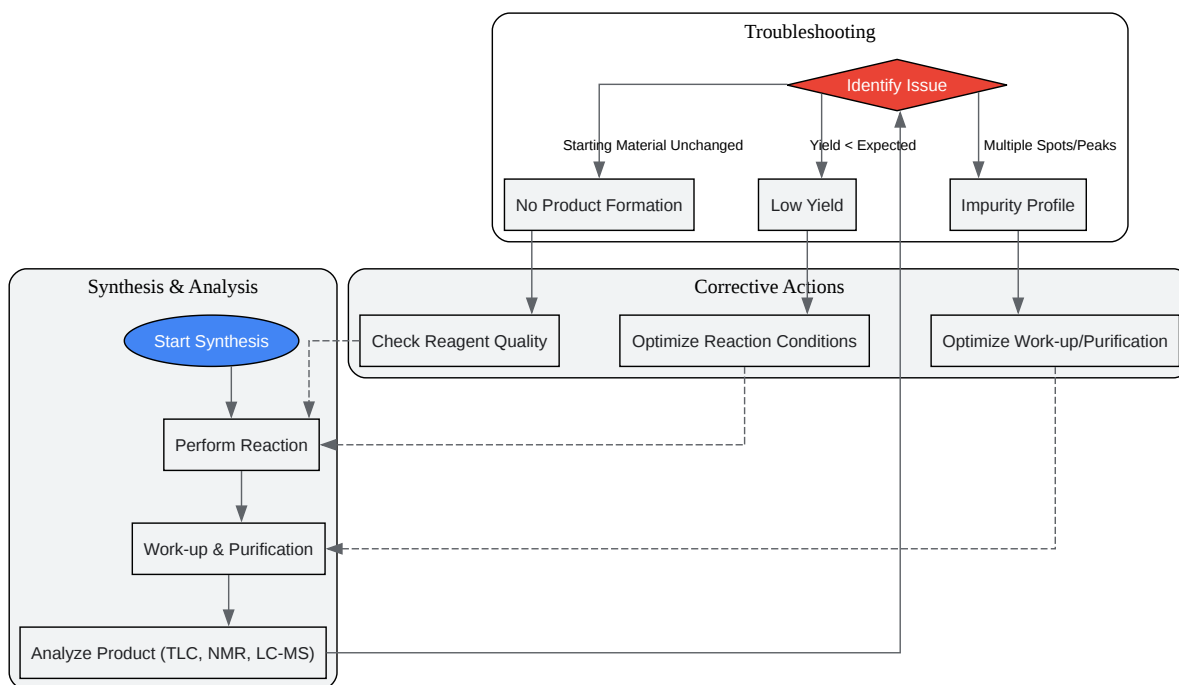
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the yield and purity of **2-Cyano-2-phenylpropanamide** synthesis.

Troubleshooting Guide

This guide addresses common issues encountered during the synthesis of **2-Cyano-2-phenylpropanamide**, focusing on a plausible two-step synthetic route: a Knoevenagel condensation followed by a selective hydrolysis of one of the nitrile groups.

Workflow for Troubleshooting Synthesis Issues



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